

An In-depth Technical Guide to the Discovery and Synthesis of 2'-Hydroxypropiophenone

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Compound of Interest

Compound Name: *2'-Hydroxypropiophenone*

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Introduction

2'-Hydroxypropiophenone, an aromatic ketone with the chemical formula $C_9H_{10}O_2$, is a significant building block in organic synthesis, particularly valued in the pharmaceutical and fine chemical industries. Its structure, featuring a hydroxyl group ortho to a propionyl group on a benzene ring, imparts unique reactivity that makes it a versatile precursor for a variety of more complex molecules. This technical guide provides a comprehensive overview of the historical development and key synthetic methodologies for **2'-Hydroxypropiophenone**, complete with detailed experimental protocols, comparative data, and mechanistic diagrams to support researchers and professionals in its application and synthesis.

Historical Perspective

The history of **2'-Hydroxypropiophenone** is intrinsically linked to the development of synthetic reactions for the preparation of ortho-hydroxyaryl ketones. While a singular moment of "discovery" for the compound itself is not well-documented, its synthesis and study emerged from the broader exploration of aromatic chemistry in the late 19th and early 20th centuries. The most pivotal historical method for its synthesis is the Fries rearrangement, a reaction named after the German chemist Karl Theophil Fries, who first reported it in 1908.^{[1][2]} This reaction provided a reliable means to convert phenolic esters into hydroxyaryl ketones, thereby paving the way for the systematic synthesis and investigation of compounds like **2'-Hydroxypropiophenone**. Another classical and historically significant method is the Friedel-

Crafts acylation, a cornerstone of aromatic chemistry developed by Charles Friedel and James Crafts in 1877.

Core Synthetic Methodologies

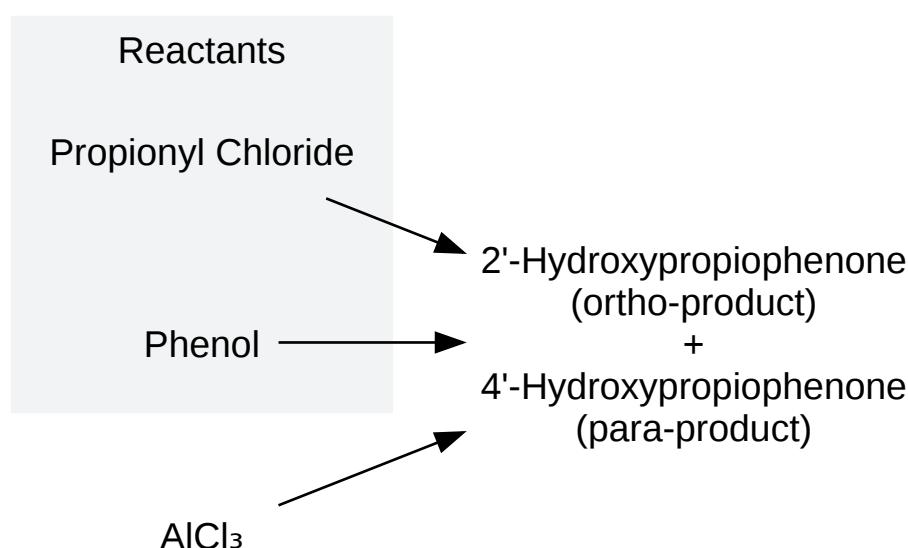
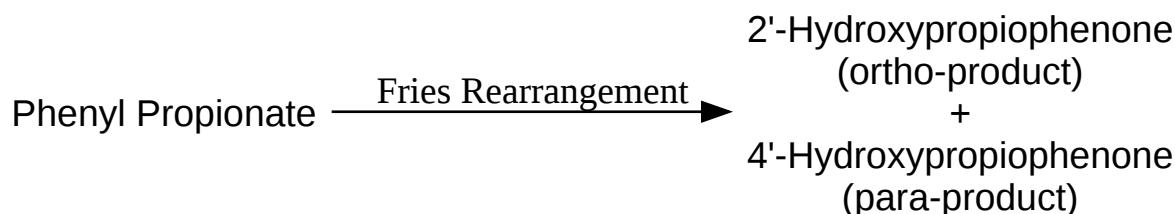
The synthesis of **2'-Hydroxypropiophenone** can be achieved through several key pathways. The most prominent and historically important methods are the Fries Rearrangement and the Friedel-Crafts Acylation. Other notable methods include the oxidation of 2-(1-hydroxypropyl)phenol and the demethylation of 2-propionylanisole.

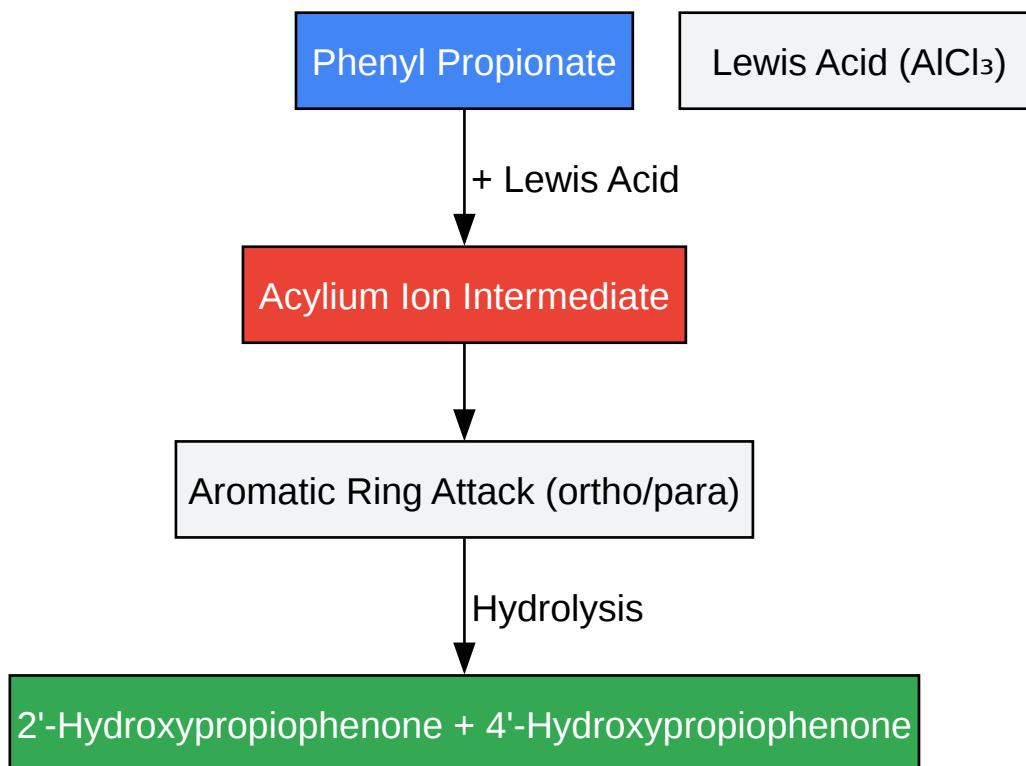
Fries Rearrangement of Phenyl Propionate

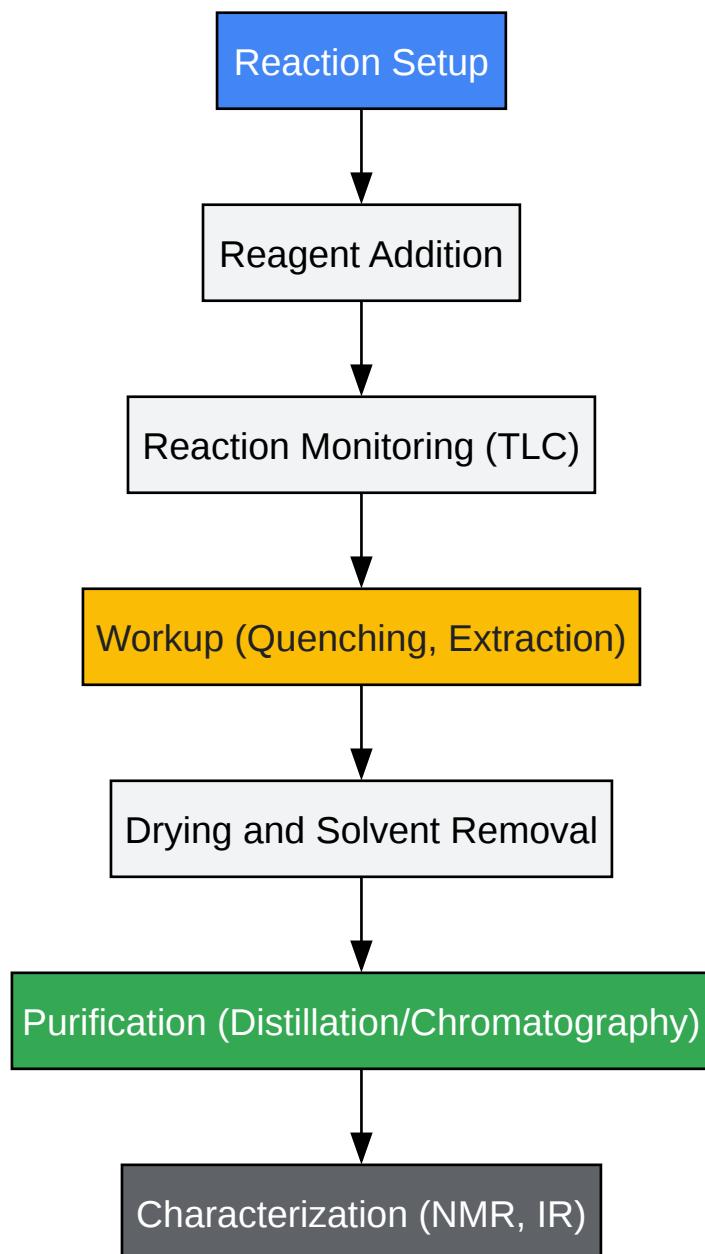
The Fries rearrangement is a classic and widely used method for the synthesis of **2'-Hydroxypropiophenone**. It involves the rearrangement of an aryl ester, in this case, phenyl propionate, to a mixture of ortho- and para-hydroxyaryl ketones in the presence of a Lewis acid catalyst, most commonly aluminum chloride (AlCl_3).^[3] The regioselectivity of the reaction is highly dependent on the reaction conditions, with higher temperatures generally favoring the formation of the ortho isomer (**2'-Hydroxypropiophenone**).^[3]

Reaction Scheme:

AlCl_3 , Heat







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